Application Notes and Protocols for Handling Mesaconitine Standard

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Compound of Interest

Compound Name:	*Mesaconitine (Standard)*
Cat. No.:	*B15559537*

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Introduction

Mesaconitine is a highly toxic diterpenoid alkaloid found in plants of the Aconitum genus.[1][2] It is a potent neurotoxin that acts on voltage-gated sodium channels.[1][3] Due to its extreme toxicity, meticulous care and adherence to strict safety protocols are imperative when handling Mesaconitine standard. These application notes provide detailed procedures for the accurate weighing, handling, and preparation of Mesaconitine standard solutions for research and analytical purposes.

Physicochemical and Safety Data

A thorough understanding of the properties and hazards of Mesaconitine is crucial for safe handling.

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Property	Value	References
Molecular Formula	C33H45NO11	[4][5]
Molecular Weight	631.71 g/mol	[4][5]
Appearance	White to off-white solid/crystal powder	[1][4][5]
Melting Point	208-209 °C	[4][5]
Solubility	Slightly soluble in Chloroform and Methanol.[4][5] Well soluble in chloroform.[1] Moderately soluble in methanol and acetone.[1] Insoluble in water.[3] Soluble in a phosphate buffer/acetonitrile mixture (1:1).[6]	
Storage	Store at 2-8°C, protected from light.[1][4][5]	
Stability	May be altered by light.[6] Considered extremely toxic.[4][5]	

Hazard Information	Description	GHS Pictograms	Signal Word	Hazard Statements
Acute Toxicity	Fatal if swallowed or inhaled.[7][8]	Danger	H300+H330: Fatal if swallowed or if inhaled.[5][8]	
LD50 (Oral, Mouse)	1.9 mg/kg[1], 1 mg/kg[6]			
LD50 (IV, Mouse)	0.085 mg/kg[1]			

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Personal Protective Equipment (PPE) and Engineering Controls

Due to the high toxicity of Mesaconitine, appropriate PPE and engineering controls are mandatory.

- Engineering Controls:
  - All handling of solid Mesaconitine must be conducted in a certified chemical fume hood or a glove box to prevent inhalation of airborne particles.
  - A dedicated and calibrated analytical balance with a draft shield should be used for weighing.
- Personal Protective Equipment:
  - Gloves: Wear two pairs of nitrile gloves.
  - Eye Protection: Chemical safety goggles and a face shield are required.
  - Lab Coat: A disposable lab coat is recommended.
  - Respiratory Protection: In case of inadequate ventilation, wear a respirator.[7]

Experimental Protocols

Protocol for Weighing Mesaconitine Standard

This protocol is designed for accurately weighing sub-milligram to milligram quantities of Mesaconitine.

- Preparation:
  - Ensure the analytical balance is calibrated and level.
  - Place a new, clean weigh boat or weighing paper on the balance pan.
  - Tare the balance to zero.

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- Weighing:
  - Carefully transfer a small amount of Mesaconitine standard to the weigh boat using a clean, dedicated spatula.
  - Aim for the target weight, adding or removing minute quantities as needed. Given its toxicity, it is safer to slightly exceed the target and record the exact weight rather than trying to remove excess powder.
  - Record the exact weight to at least four decimal places (e.g., 0.0001 g).
- Dissolution:
  - Using forceps, carefully transfer the weigh boat containing the Mesaconitine to a volumetric flask of the appropriate size.
  - Add a small amount of the chosen solvent (e.g., methanol, acetonitrile, or a buffer/acetonitrile mixture[6][9][10]) to the weigh boat to dissolve any remaining powder and rinse it into the flask.
  - Repeat the rinsing step at least two more times to ensure all the standard is transferred.
  - Fill the volumetric flask to the mark with the solvent.
  - Cap the flask and invert it several times to ensure complete dissolution and a homogenous solution.

Protocol for Preparation of Stock and Working Solutions

- Stock Solution (e.g., 1 mg/mL):
  - Accurately weigh approximately 1.0 mg of Mesaconitine standard following the protocol in section 4.1.
  - Dissolve the weighed standard in a 1.0 mL volumetric flask using the appropriate solvent.
- Working Solutions:

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- Prepare working solutions by performing serial dilutions of the stock solution.
- For example, to prepare a 10 µg/mL working solution, transfer 10 µL of the 1 mg/mL stock solution into a 1.0 mL volumetric flask and dilute to the mark with the solvent.

Analytical Methods for Quantification

High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) are common methods for the quantification of Mesaconitine.[9][11][12]

Method	Column	Mobile Phase	Detection
UPLC-MS/MS	Waters C18 column (1.7 µm, 50 × 2.1 mm)[13]	Gradient elution with acetonitrile and 0.1% formic acid-water[13]	Positive mode electrospray ionization (ESI) with multiple-reaction monitoring (MRM)[13]
HPLC	Not specified	Acetonitrile-triethylamine (ACN-TEA) buffer[9]	UV or MS detection

Waste Disposal and Decontamination

- Waste: All disposable materials that have come into contact with Mesaconitine (gloves, weigh boats, pipette tips, etc.) must be collected in a designated, sealed hazardous waste container.
- Decontamination: All non-disposable equipment (spatulas, glassware) should be thoroughly rinsed with the solvent used for dissolution, and the rinsate collected as hazardous waste. The equipment should then be washed with an appropriate laboratory detergent.

Visualizations

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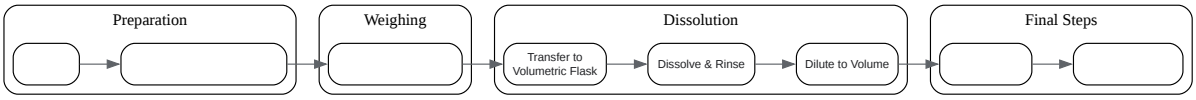

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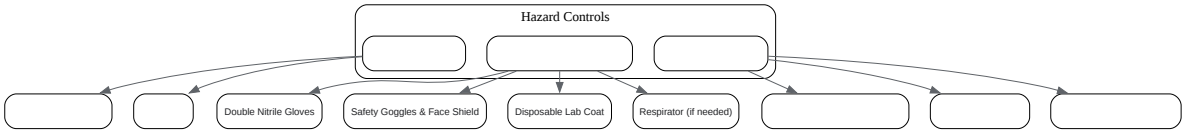
Caption: Workflow for weighing and preparing Mesaconitine standard solutions.



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Caption: Hierarchy of safety precautions for handling Mesaconitine.

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